

An In-depth Technical Guide to Cyperol: Physicochemical Properties and Analytical Methodologies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyperol*

Cat. No.: *B1254314*

[Get Quote](#)

This technical guide provides essential physicochemical data for **Cyperol**, a sesquiterpenoid found in various plant species, most notably in *Cyperus rotundus*. It is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry. This document outlines the core identifying information for **Cyperol** and presents a general experimental protocol for its analysis by Gas Chromatography-Mass Spectrometry (GC-MS), a common technique for the characterization of volatile and semi-volatile compounds.

Core Physicochemical Data

The fundamental physicochemical properties of **Cyperol** are summarized in the table below. These identifiers are critical for the unambiguous identification and characterization of the compound in experimental settings.

Property	Value	Source(s)
CAS Number	20084-99-5	PubChem[1]
Molecular Formula	C ₁₅ H ₂₄ O	NIST[2][3], PubChem[1]
Molecular Weight	220.35 g/mol	PubChem[1]
Exact Mass	220.182715385 Da	PubChem[1]
IUPAC Name	(2R,4aS,7R)-1,4a-dimethyl-7-(prop-1-en-2-yl)-2,3,4,4a,5,6,7,8-octahydronaphthalen-2-ol	MedKoo Biosciences[4]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Cyperol

The following protocol provides a general methodology for the analysis of **Cyperol** using GC-MS. This technique is instrumental in both identifying and quantifying **Cyperol** in a sample, often an essential oil or plant extract. The protocol is based on established methods for the analysis of sesquiterpenes.

Objective: To identify and characterize **Cyperol** in a sample by determining its retention time and mass spectrum.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary Column: A non-polar column such as a CP-Wax 52 CB (60 m, 0.25 mm i.d., 0.25 µm film thickness) is suitable.[5]

Materials:

- Sample containing **Cyperol** (e.g., essential oil of *Cyperus rotundus*)
- Volatile solvent (e.g., hexane or dichloromethane) for sample dilution[3]

- Helium (carrier gas)

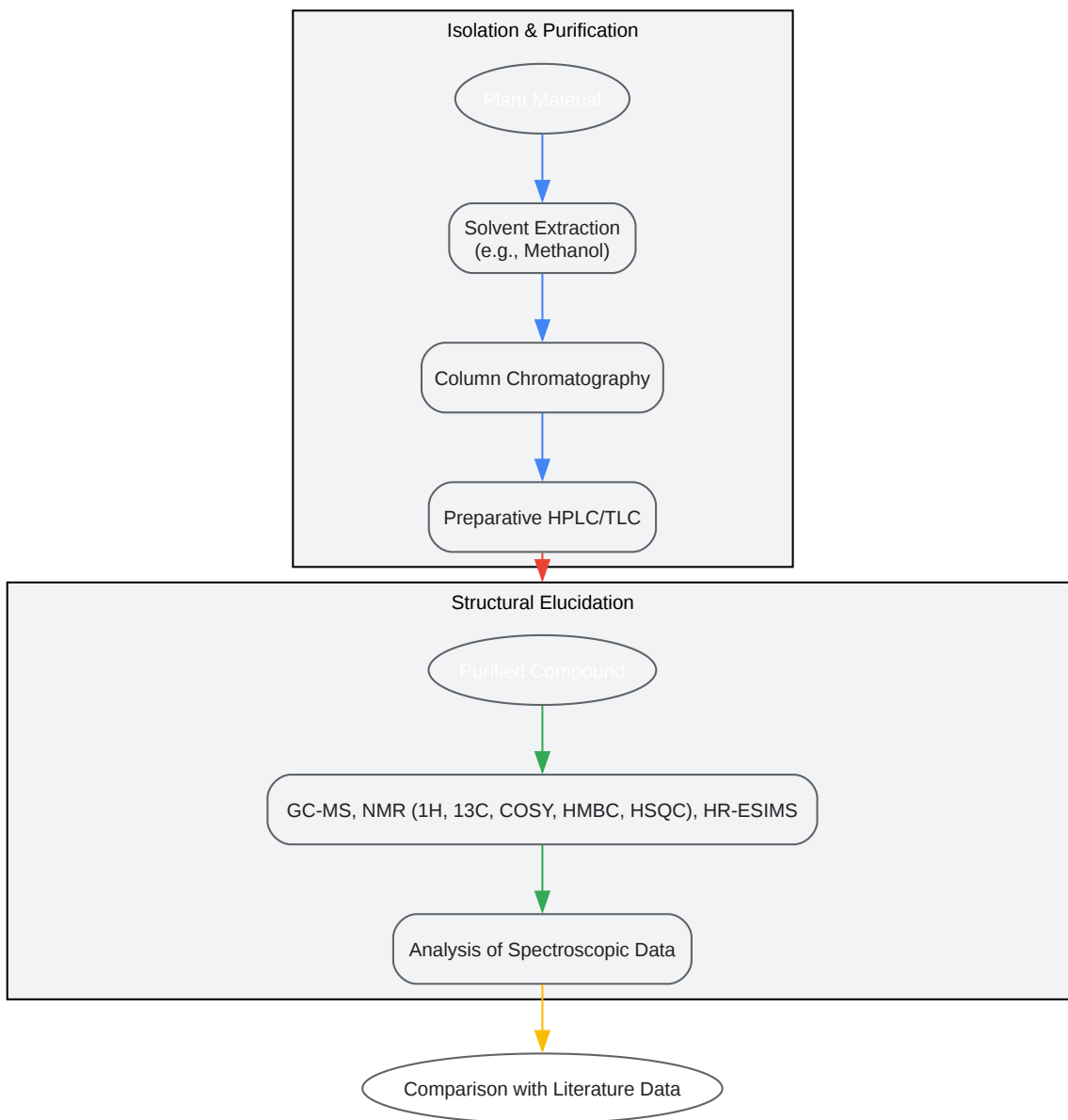
Procedure:

- Sample Preparation:
 - Dissolve the sample (e.g., essential oil) in a volatile solvent like hexane to a concentration of approximately 1 mg/mL.[\[3\]](#)
- Injection:
 - Inject 1 μ L of the prepared sample into the GC inlet.
 - The injector temperature should be set to 260 °C.[\[5\]](#)
 - Operate in splitless mode to maximize the transfer of the analyte to the column.[\[5\]](#)
- Gas Chromatography:
 - Oven Temperature Program:
 - Initial temperature: 45 °C, hold for 5 minutes.
 - Ramp 1: Increase to 80 °C at a rate of 10 °C/min.
 - Ramp 2: Increase to 240 °C at a rate of 2 °C/min and hold.[\[5\]](#)
 - Carrier Gas: Use Helium at a constant pressure of 10 psi.[\[5\]](#)
- Mass Spectrometry:
 - Transfer Line Temperature: Set to 250 °C.[\[5\]](#)
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Scan Rate: 1 scan/s.[\[5\]](#)

- Data Analysis:
 - Identify the peak corresponding to **Cyperol** based on its retention time.
 - Analyze the mass spectrum of the peak. The fragmentation pattern should be consistent with the structure of **Cyperol**.
 - Compare the obtained mass spectrum with a reference library (e.g., NIST) for confirmation.

Logical Workflow for Isolation and Characterization

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a natural product like **Cyperol**.



[Click to download full resolution via product page](#)

Workflow for the isolation and characterization of **Cyperol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. New Techniques of Structure Elucidation for Sesquiterpenes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. A new natural Cyperol A together with five known compounds from *Cyperus rotundus* L.: isolation, structure elucidation, DFT analysis, insecticidal and enzyme-inhibition activities and in silico study - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cyperol: Physicochemical Properties and Analytical Methodologies]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1254314#cyperol-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com